

Cadmium Isooctanoate: A Technical Guide to its CAS Number and Safety Profile

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Compound of Interest

Compound Name: Cadmium isooctanoate

Cat. No.: B15174993

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This technical guide provides a comprehensive overview of the chemical identifier and safety data for **cadmium isooctanoate**. Due to the limited availability of specific toxicological data for **cadmium isooctanoate** (CAS Number: 30304-32-6), this report incorporates data from the structurally similar compound, cadmium octanoate (CAS Number: 2191-10-8), to provide a relevant safety assessment. All quantitative data is presented in structured tables for clarity, and a detailed experimental protocol for acute oral toxicity testing is outlined, adhering to internationally recognized guidelines.

Chemical Identification

Identifier	Information
Chemical Name	Cadmium Isooctanoate
CAS Number	30304-32-6[1][2][3]
EC Number	250-118-3[4]

Safety and Toxicity Data

Comprehensive safety and toxicity data for **cadmium isooctanoate** are not readily available in public databases. Therefore, data for the closely related compound, cadmium octanoate (CAS 2191-10-8), is presented as a surrogate to infer potential hazards.

Quantitative Toxicity Data for Cadmium Octanoate

Parameter	Value	Species	Route	Reference
LD50 (Lethal Dose, 50%)	300 mg/kg	Mouse	Oral	[5]
LD50 (Lethal Dose, 50%)	950 mg/kg	Rat	Oral	[5]
LDLo (Lowest Published Lethal Dose)	9 mg/kg	Rat	Intratracheal	[5]

General Safety and Hazard Information for Cadmium Compounds

Cadmium and its compounds are classified as hazardous substances with significant health risks.

Hazard Category	Description
Carcinogenicity	May cause cancer[6]. Classified as a Group 1 carcinogen (carcinogenic to humans) by the International Agency for Research on Cancer (IARC)[7].
Germ Cell Mutagenicity	May cause genetic defects[6].
Reproductive Toxicity	May damage fertility or the unborn child[6].
Specific Target Organ Toxicity (Repeated Exposure)	Causes damage to organs through prolonged or repeated exposure[6]. The kidneys are a primary target organ for cadmium toxicity[7].
Acute Toxicity (Inhalation)	Fatal if inhaled[6].
Acute Toxicity (Oral)	Toxic if swallowed[6].
Acute Toxicity (Dermal)	Harmful in contact with skin[6].

Exposure Limits for Cadmium Compounds

Organization	Limit	Notes
OSHA (PEL)	TWA 5 µg(Cd)/m ³	Permissible Exposure Limit
ACGIH (TLV)	TWA 0.002 mg(Cd)/m ³ (respirable dust)	Threshold Limit Value; Suspected Human Carcinogen
NIOSH (REL)	Reduce to lowest feasible level	Recommended Exposure Limit

Experimental Protocols

A standardized method for determining the acute oral toxicity (LD50) of a chemical is crucial for its safety assessment. The following protocol is a generalized representation based on the OECD Test Guideline 423 (Acute Toxic Class Method).

OECD Test Guideline 423: Acute Toxic Class Method

This method is a stepwise procedure using a small number of animals to classify a substance's toxicity.

Objective: To determine the acute oral toxicity of a substance.

Principle: A substance is administered orally to a group of animals at one of a series of fixed doses. The subsequent dosing steps are determined by the observation of mortality or clear signs of toxicity.

Animal Model: Typically, young adult female rats are used.

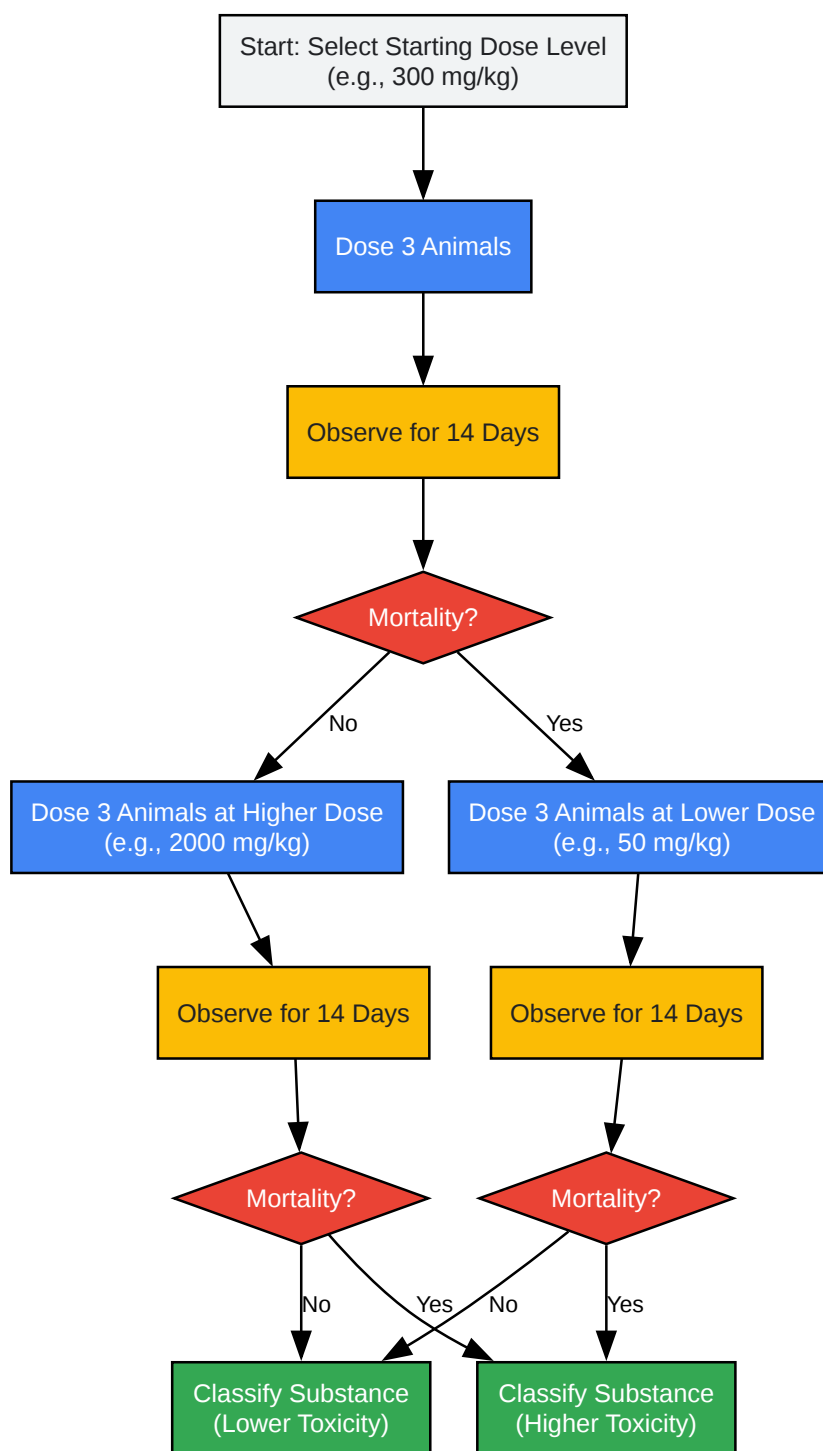
Procedure:

- **Sighting Study:** An initial animal is dosed at a level expected to produce some signs of toxicity without mortality.
- **Main Study:**
 - Three animals are dosed at the selected starting dose level.
 - If no mortality occurs, the next dose level is increased.

- If mortality occurs, the next dose level is decreased.
- Animals are observed for a period of 14 days for signs of toxicity and mortality.
- Dose Levels: Fixed dose levels of 5, 50, 300, and 2000 mg/kg body weight are typically used.
- Observations: Animals are observed for changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior.

Visualizations

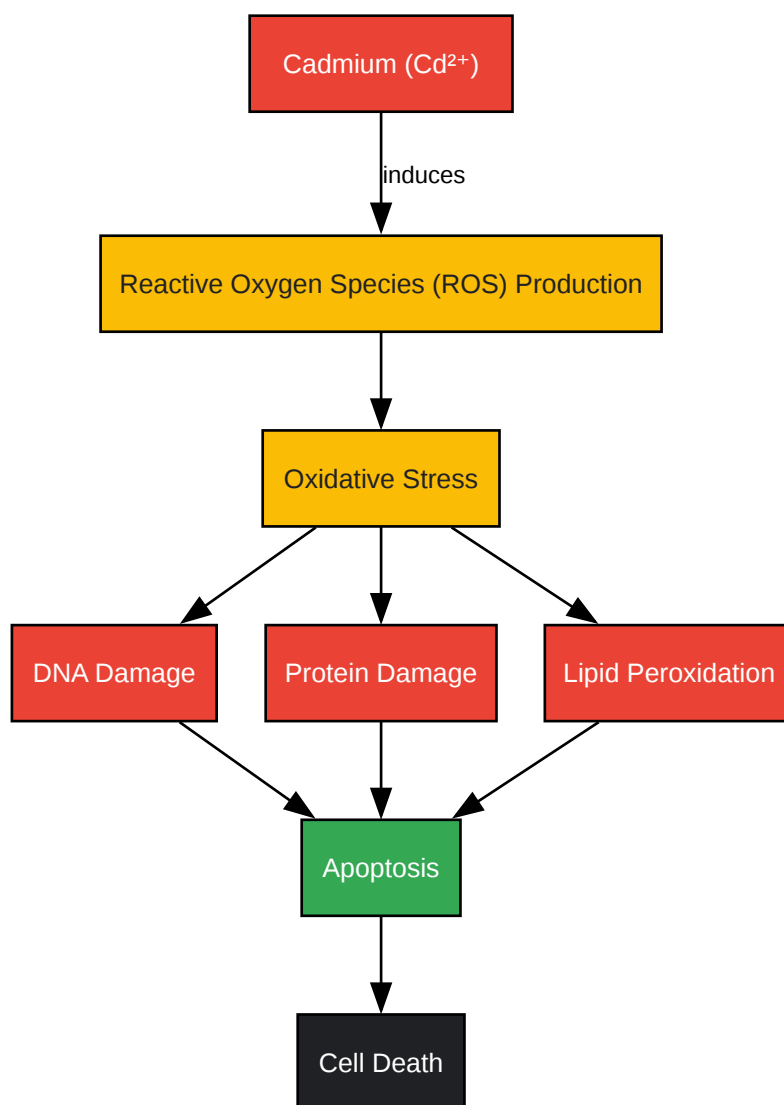
Logical Workflow for Acute Oral Toxicity Testing (OECD 423)



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Caption: OECD 423 Acute Oral Toxicity Testing Workflow.

Signaling Pathway of Cadmium-Induced Cellular Toxicity



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Caption: Simplified pathway of cadmium-induced oxidative stress and cell death.

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